Vanoxerine's Role in Neurotransmitter Modulation: A Technical Guide

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Compound of Interest

Compound Name:	*Vanoxerine*
CAS No.:	*67469-69-6*
Cat. No.:	*B1584691*

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Abstract

Vanoxerine (GBR-12909) is a potent and selective dopamine reuptake inhibitor (DRI) that has been investigated for its therapeutic potential in treating cocaine dependence and certain cardiac arrhythmias.[1][2] Its primary mechanism of action involves high-affinity binding to the dopamine transporter (DAT), effectively blocking the reuptake of dopamine from the synaptic cleft and leading to an increase in extracellular dopamine levels.[3][4] While exhibiting the highest affinity for DAT, **Vanoxerine** also interacts with serotonin (SERT) and norepinephrine (NET) transporters, albeit with significantly lower potency.[4] Furthermore, **Vanoxerine** is a known blocker of the human Ether-à-go-go-Related Gene (hERG) potassium channel, a characteristic that contributes to its antiarrhythmic effects but also raises concerns regarding cardiotoxicity.[2][5] This technical guide provides an in-depth overview of **Vanoxerine**'s modulation of these key neurotransmitter systems, presenting quantitative binding and functional data, detailed experimental methodologies, and visual representations of its mechanism of action and relevant experimental workflows.

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Quantitative Analysis of **Vanoxerine**'s Interaction with Monoamine Transporters

The affinity and inhibitory potency of **Vanoxerine** for the dopamine, serotonin, and norepinephrine transporters have been quantified through various in vitro assays. The following table summarizes key binding affinity (Ki) and half-maximal inhibitory concentration (IC50) values, providing a comparative view of **Vanoxerine**'s selectivity.

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Transporter	Parameter	Value (nM)	Species/Cell Line	Assay Type	Reference
Dopamine Transporter (DAT)	Ki	1	Rat	Radioligand Binding ([^{3}H]GBR-12935)	[6]
	Ki	3.7	Human (HEK cells)	Radioligand Binding ([^{125}I]RTI-55)	[7]
	Ki	4.7	Human (HEK cells)	Radioligand Binding ([^{3}H]WIN 35,428)	[7]
	IC50	13	Human (HEK cells)	[^{3}H]Dopamine Uptake	[6]
Serotonin Transporter (SERT)	Ki	>100	Rat	Radioligand Binding	[4]
	IC50	741	Human (HEK cells)	[^{3}H]Citalopram Binding	[6]
	IC50	3840	Human (HEK cells)	[^{3}H]Serotonin Uptake	[6]
Norepinephrine Transporter (NET)	Ki	>100	Rat	Radioligand Binding	[4]
	IC50	190	Human (HEK cells)	[^{3}H]Norepinephrine Uptake	[6]
	IC50	790	Human (HEK cells)	[^{3}H]Norepinephrine Uptake	[6]

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Core Mechanism of Action at the Dopamine Transporter

Vanoxerine functions as a competitive inhibitor at the dopamine transporter. By binding to the transporter protein, it physically obstructs the re-entry of dopamine from the synaptic cleft into the presynaptic neuron. This inhibition of reuptake leads to a prolonged presence and higher concentration of dopamine in the synapse, thereby enhancing dopaminergic neurotransmission.

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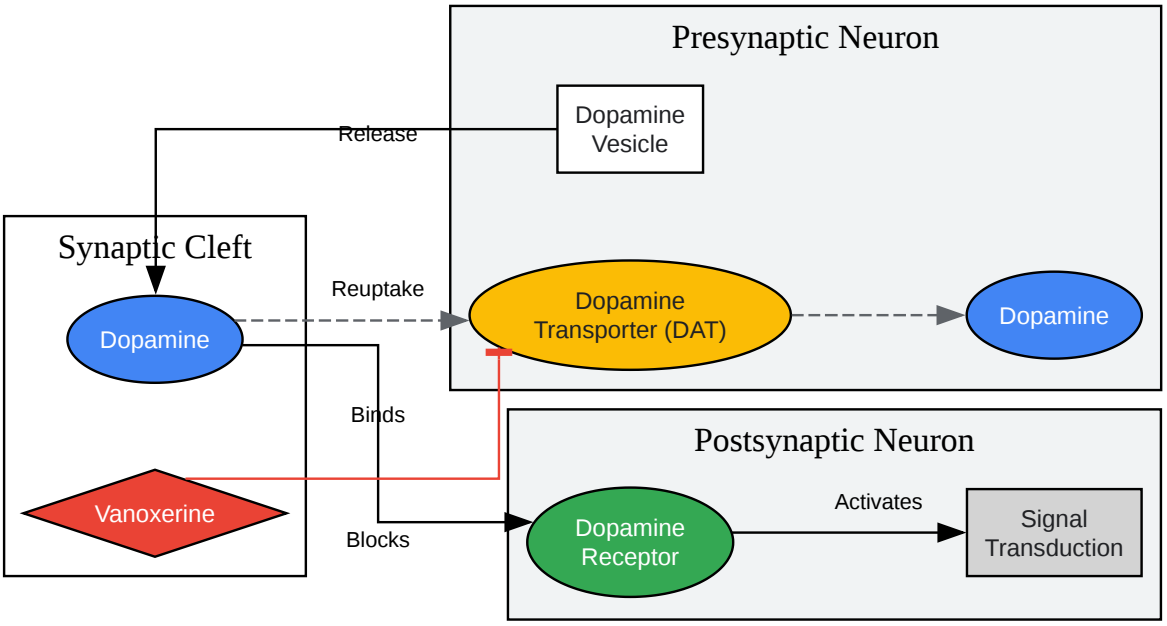
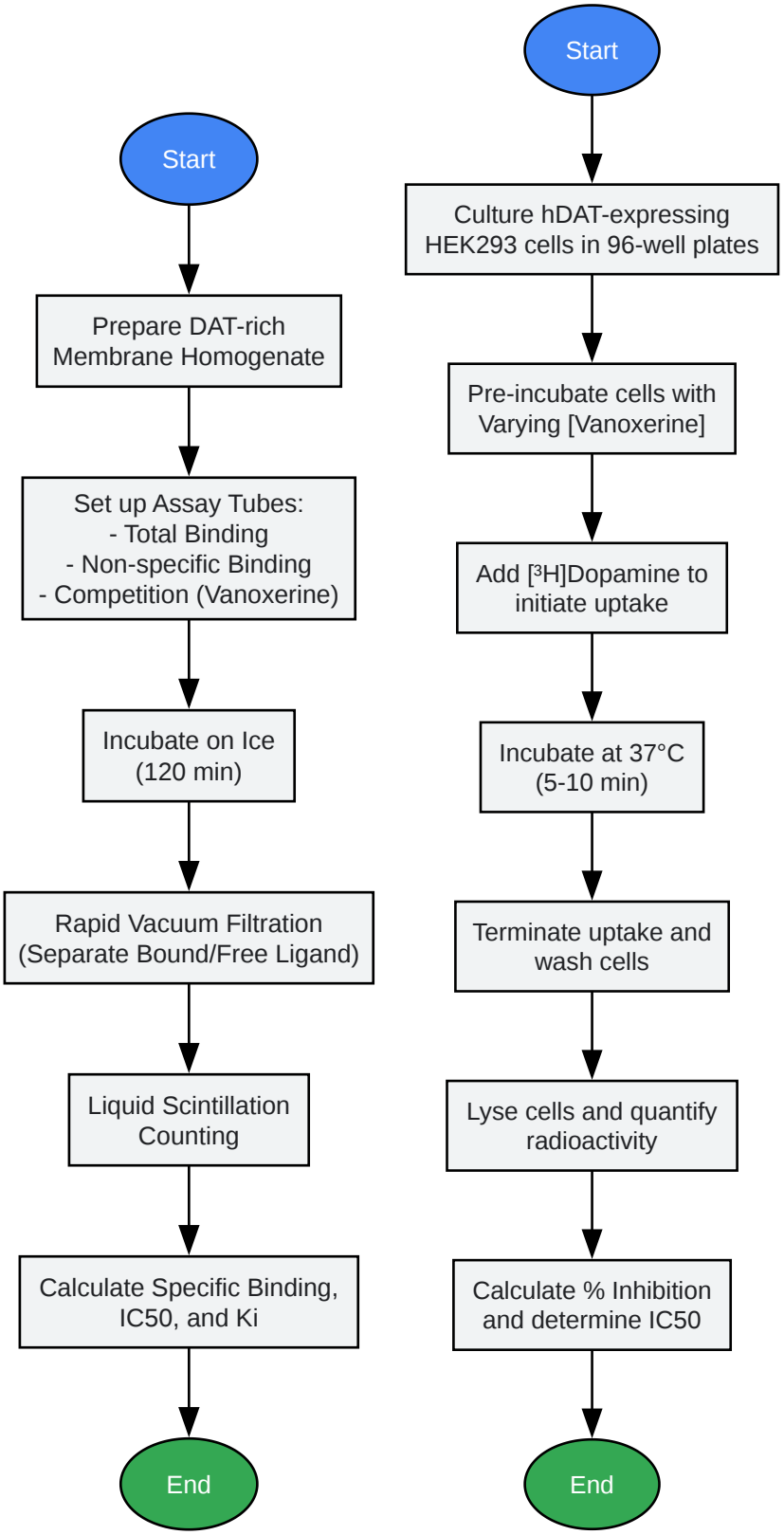

Presynaptic Neuron
Dopamine Vesicle
Release
Synaptic Cleft
Reuptake
Dopamine
Dopamine Transporter (DAT)
Dopamine
Binds
Postsynaptic Neuron
Vanoxerine
Activates
Dopamine Receptor
Signal Transduction
Blocks



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- To cite this document: BenchChem. [Vanoxerine's Role in Neurotransmitter Modulation: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584691/docs#vanoxerine-s-role-in-neurotransmitter-modulation-a-technical-guide]

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